

Application Note: AMARA Peptide Stock Solution Preparation and Storage

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Compound of Interest

Compound Name: 163560-19-8

CAS No.: 163560-19-8

Cat. No.: B612756

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Abstract & Introduction

The AMARA peptide (Sequence: AMARAASAAALARRR) is the industry-standard synthetic substrate for measuring AMP-activated protein kinase (AMPK) activity.[1] Derived from the SAMS peptide (which itself is derived from Acetyl-CoA Carboxylase), the AMARA peptide offers higher specificity and lower background phosphorylation compared to its predecessors.

However, the reliability of AMPK kinetic assays is frequently compromised by improper stock solution preparation. Common errors include failing to account for Net Peptide Content (NPC), oxidation of the Methionine residue, and aggregation induced by freeze-thaw cycles.

This guide provides a rigorous, self-validating protocol for preparing, storing, and utilizing AMARA peptide stocks to ensure experimental reproducibility in drug discovery and metabolic research.

Physicochemical Properties[2][3][4]

Understanding the molecule is the first step to stability. The AMARA peptide is designed with a C-terminal poly-arginine tail to enhance solubility, but it remains susceptible to environmental

degradation.

Property	Specification	Critical Note
Sequence	H-Ala-Met-Ala-Arg-Ala-Ala-Ser-Ala-Ala-Ala-Leu-Ala-Arg-Arg-Arg-OH	Ser (S) is the phosphorylation site. Met (M) is oxidation-prone.
Length	15 Amino Acids	-
Molecular Weight	1542.84 g/mol	Use this for Molar calculations (not gross weight).
Isoelectric Point (pI)	~12.0	Highly basic due to 4 Arginine residues.
Solubility	High in aqueous buffers	Soluble in water; does not require DMSO.
Substrate Type	Specific for AMPK & SIKs	for AMPK is typically 15–30 μ M.

Core Protocol: Stock Solution Preparation

The "Net Peptide Content" (NPC) Correction

CRITICAL: Lyophilized peptide powder is not 100% peptide. It consists of peptide, counter-ions (usually TFA or Acetate), and residual water.[\[2\]](#)

- Gross Weight: The reading on your balance.
- Net Peptide Content: The actual percentage of peptide (typically 60–80%).

Formula:

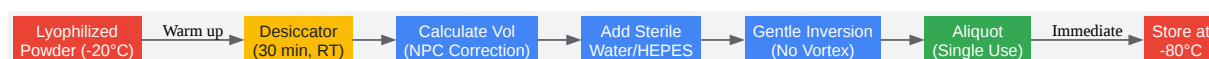
If the NPC is unknown, assume 70% (0.70) for estimation, but quantitative assays require Amino Acid Analysis (AAA) for absolute accuracy.

Step-by-Step Preparation Workflow

Target: 10 mM Stock Solution (Standard for high-throughput screening).

- Equilibration: Remove the lyophilized peptide vial from the freezer and place it in a desiccator at room temperature for 30–60 minutes.
 - Why? Opening a cold vial causes condensation, introducing moisture that hydrolyzes the peptide.
- Solvent Selection: Use Sterile Ultra-Pure Water (Type I) or 25 mM HEPES (pH 7.4).
 - Contraindication: Do NOT use DMSO. The peptide is highly soluble in water due to the arginine tail. DMSO is unnecessary and can interfere with some downstream enzyme coupled assays.
- Dissolution:
 - Add 70% of the calculated solvent volume.
 - Gently tap or invert. Do not vortex vigorously; high shear stress can denature peptides or promote aggregation.
 - Add the remaining 30% of solvent to wash down the sides.
- Filtration (Optional but Recommended): Filter through a 0.22 μm PVDF syringe filter (low protein binding) if using for cell-based assays.
- Aliquoting: Dispense into single-use aliquots (e.g., 20–50 μL) in screw-cap cryovials.
 - Why? AMARA peptide degrades rapidly after >2 freeze-thaw cycles.

Visualization of Workflow



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Figure 1: Critical workflow for AMARA peptide reconstitution emphasizing moisture control and NPC correction.

Storage & Stability Guidelines

The presence of Methionine (Met) in the AMARA sequence makes it highly susceptible to oxidation (Met

Met-Sulfoxide), which renders the peptide unrecognizable to AMPK.

Storage Condition	Stability Estimate	Recommendation
Lyophilized (-20°C)	12 Months	Keep desiccated.
Solubilized (RT)	< 4 Hours	Use immediately.
Solubilized (4°C)	1–2 Days	Acceptable for short-term runs.
Solubilized (-20°C)	1 Month	Not Recommended (Slow freezing promotes aggregation).
Solubilized (-80°C)	6 Months	Gold Standard. Flash freeze in liquid N2 if possible.

Oxidation Check: If assay performance drops, analyze the stock via LC-MS. A mass shift of +16 Da indicates Methionine oxidation.

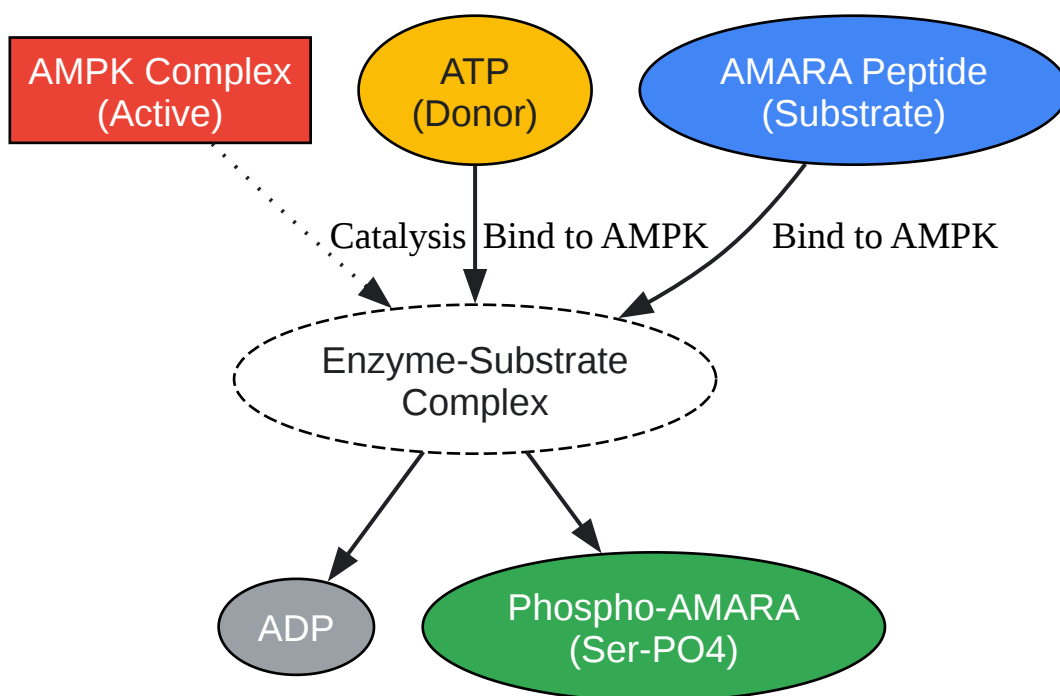
Application: The AMPK Kinase Assay[3][6][7]

The AMARA peptide acts as the phosphate acceptor in the kinase reaction.

Reaction Mechanism

AMPK transfers the

-phosphate from ATP to the Serine residue on the AMARA peptide.



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Figure 2: Enzymatic transfer of phosphate to the AMARA peptide substrate.

Standard Assay Conditions

- Buffer: 50 mM HEPES pH 7.4, 1 mM DTT, 10 mM MgCl₂, 0.01% Brij-35.
- Substrate Conc: Use 200 μM AMARA peptide (approx.) to ensure saturation and zero-order kinetics.
- ATP: 100–200 μM (matches physiological ATP).
- AMP: 10–100 μM (required for allosteric activation).

Troubleshooting & Quality Control

Observation	Probable Cause	Corrective Action
Low Signal / High Km	Peptide Oxidation	Check MS for +16 Da shift. Prepare fresh stock using degassed buffers.
Precipitation	High Salt / pH Mismatch	Ensure buffer pH is < 8.[3]0. AMARA is basic; high pH reduces solubility.
Inconsistent Replicates	Freeze-Thaw Damage	Use single-use aliquots. Never re-freeze a working tube.
Lower than expected Activity	Incorrect Concentration	Did you calculate using Gross Weight? Recalculate using NPC (approx 0.7 correction).

References

- Dale, S., et al. (1995). "A single amino acid substitution converts the AMARA peptide into a specific substrate for the AMP-activated protein kinase." FEBS Letters.
- Hardie, D. G., et al. (2016). "AMPK: a nutrient and energy sensor that maintains energy homeostasis." Nature Reviews Molecular Cell Biology.
- Thermo Fisher Scientific. "Peptide Solubility and Handling Guidelines."
- Sigma-Aldrich. "AMARA Peptide Product Information & Datasheet."
- Scott, J.W., et al. (2002). "Regulation of AMP-activated protein kinase by a pseudosubstrate sequence on the gamma subunit." EMBO Journal.

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Sources

- [1. iscabiobiochemicals.com \[iscabiobiochemicals.com\]](https://www.iscabiobiochemicals.com)
- [2. How is Theoretical Net Peptide Content Calculated? | AmbioPharm \[ambiopharm.com\]](https://www.ambiopharm.com)
- [3. wolfson.huji.ac.il \[wolfson.huji.ac.il\]](https://www.wolfson.huji.ac.il)
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